

Propanil (EINECS 251-319-9): A Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: *Einecs 251-319-9*

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Introduction

Propanil (N-(3,4-dichlorophenyl)propanamide), identified by the European Inventory of Existing Commercial Chemical Substances (EINECS) number 251-319-9, is a widely utilized acetanilide herbicide. It is applied post-emergence to control a broad spectrum of grass and broad-leaved weeds, particularly in rice cultivation. The selective herbicidal activity of propanil is attributed to its specific molecular mechanism of action, which primarily targets the photosynthetic machinery in susceptible plants. This guide provides an in-depth technical overview of the core mechanism of action of propanil, supported by quantitative data and experimental insights.

Core Mechanism of Action: Inhibition of Photosystem II

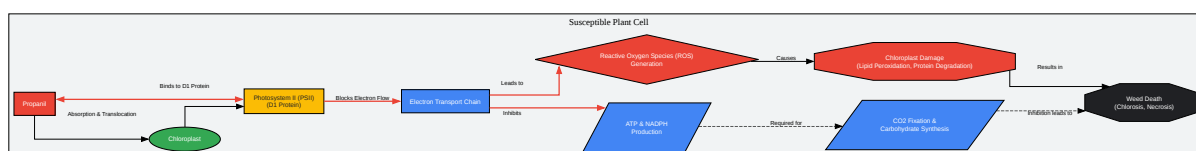
The principal mode of action of propanil is the inhibition of photosynthesis, a fundamental process for plant survival.^{[1][2]} Specifically, propanil disrupts the electron transport chain within Photosystem II (PSII), a key protein complex located in the thylakoid membranes of chloroplasts.^{[1][3][4]}

Upon absorption by the leaves, propanil translocates to the chloroplasts where it binds to the D1 protein of the PSII complex.^{[4][5]} This binding action physically obstructs the flow of electrons, thereby interrupting the light-dependent reactions of photosynthesis.^{[1][2][3]} The

inhibition of electron transport halts the production of essential energy-carrying molecules, adenosine triphosphate (ATP) and nicotinamide adenine dinucleotide phosphate (NADPH), which are vital for carbon dioxide fixation and the synthesis of carbohydrates necessary for plant growth.[1]

The blockage of the electron flow in PSII also leads to the accumulation of high-energy electrons, which results in the formation of reactive oxygen species (ROS). These ROS cause significant photo-oxidative damage to the chloroplast membranes, leading to lipid peroxidation and protein degradation.[3] The visible symptoms of propanil's herbicidal action, such as chlorosis (yellowing) and necrosis (browning) of the leaves, are a direct consequence of this cellular damage, ultimately leading to the death of the susceptible weed.[1]

Signaling Pathway of Propanil's Herbicidal Action



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Caption: Signaling pathway of propanil's herbicidal action in susceptible plants.

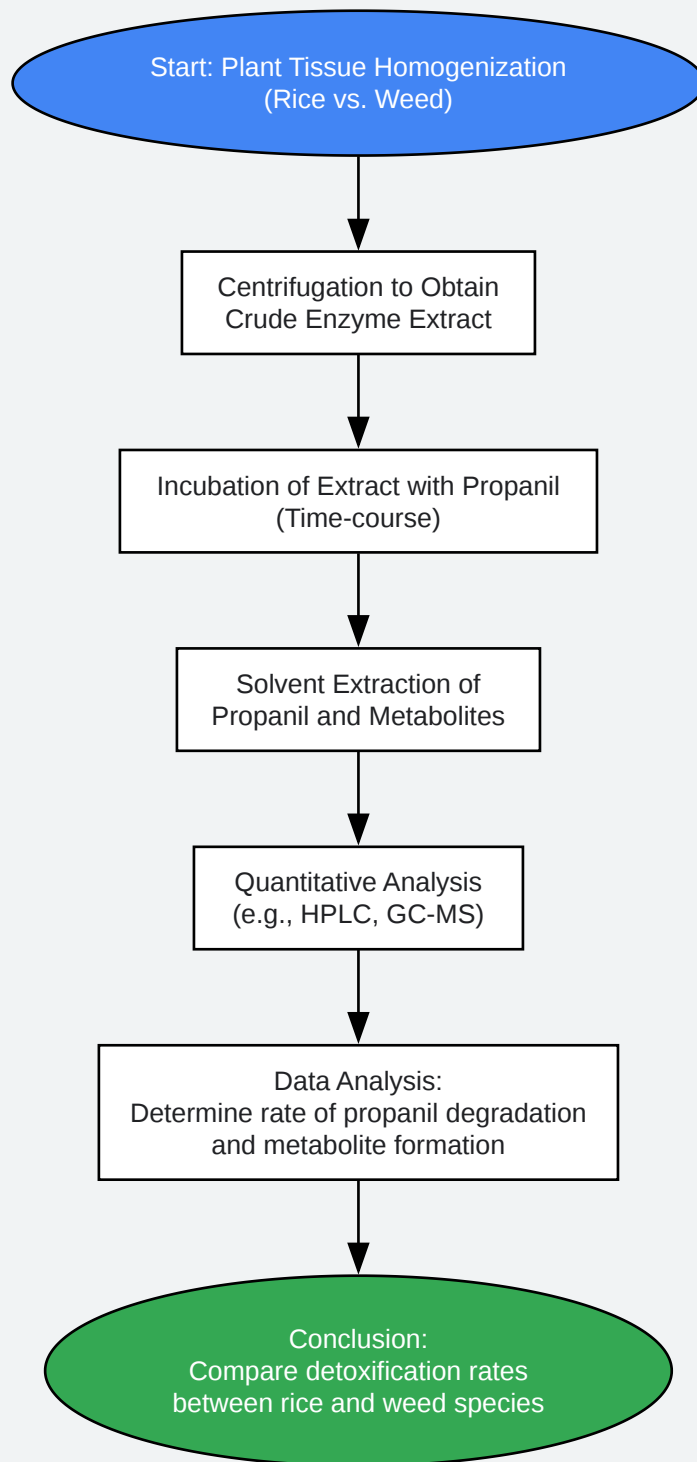
Basis of Selectivity: Metabolic Detoxification in Rice

The selective use of propanil in rice cultivation is possible due to the presence of a specific enzyme in rice plants that rapidly detoxifies the herbicide.[2] Rice possesses high levels of an enzyme called aryl acylamidase (AAA), which hydrolyzes propanil into two non-toxic

metabolites: 3,4-dichloroaniline (DCA) and propionic acid.[3] Most weed species susceptible to propanil lack a sufficient concentration of this enzyme, leading to the accumulation of the active herbicide in their cells and subsequent death.[2]

Experimental Workflow for Assessing Propanil Detoxification

Experimental Workflow: Propanil Detoxification Assay

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